

# Application Notes and Protocols: R-502 in Commercial and Industrial Refrigeration Research

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## Compound of Interest

Compound Name: Refrigerant 502

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These application notes provide a comprehensive overview of the historical use, properties, and subsequent replacement of the refrigerant R-502 in commercial and industrial refrigeration research. Detailed protocols for evaluating refrigerant performance, crucial for understanding the transition to alternatives, are also presented. This document is intended to serve as a valuable resource for researchers and professionals in fields requiring controlled low-temperature environments.

## Introduction to R-502

R-502 is an azeotropic refrigerant mixture consisting of 48.8% R-22 (Chlorodifluoromethane) and 51.2% R-115 (Chloropentafluoroethane).[1] For many years, it was the industry standard for low and medium-temperature commercial and industrial refrigeration applications, such as supermarket freezers, cold storage, and ice machines.[2] Its popularity stemmed from its excellent thermodynamic properties, including a low compressor discharge temperature and high capacity, which allowed for efficient single-stage compression in low-temperature systems.[3][4]

However, due to its composition of chlorofluorocarbons (CFCs) and hydrochlorofluorocarbons (HCFCs), R-502 has a significant Ozone Depletion Potential (ODP) and Global Warming Potential (GWP).[2] Under the Montreal Protocol, an international treaty to protect the ozone

layer, the production and consumption of ozone-depleting substances like R-502 were phased out.[5] In the United States, production of R-502 ceased on December 31, 1995.[6] This necessitated extensive research to find suitable "drop-in" and long-term replacements.

## Data Presentation: R-502 and its Alternatives

The primary long-term replacements for R-502 are hydrofluorocarbon (HFC) blends, most notably R-404A and R-507. The following tables summarize the key physical and environmental properties, as well as performance comparisons.

Table 1: Physical and Environmental Properties of R-502 and Key HFC Replacements

Property	R-502	R-404A	R-507
Composition	R-22 (48.8%) / R-115 (51.2%)	R-125 (44%) / R-143a (52%) / R-134a (4%)	R-125 (50%) / R-143a (50%)
Molecular Weight ( g/mol )	111.6	97.6	98.86
Boiling Point (1 atm, °F)	-49.5	-51.2	-52.1
Critical Temperature (°F)	177.3	161.8	158.2
Ozone Depletion Potential (ODP)	0.23[2][7]	0	0
Global Warming Potential (GWP, 100-yr)	4657[2][7]	3922	3985
ASHRAE Safety Classification	A1	A1	A1

Table 2: Performance Comparison of R-502 Alternatives

Performance Metric	R-404A vs. R-502	R-507 vs. R-502	Notes
Cooling Capacity	4% to 6.5% increase[8]	8.5% to 11.0% increase[8]	Performance can vary based on system design and operating conditions.
Coefficient of Performance (COP)	Approximately 3% lower[8]	Approximately 3% lower[8]	R-407A showed a COP similar to or slightly higher than R-502 in some studies. [8]
Compressor Discharge Temperature	4°C to 5°C lower[8]	4°C to 5°C lower[8]	Lower discharge temperatures can improve compressor reliability and lifespan. [9]
Mass Flow Rate	Approximately 8% lower[8]	Very close to R-502[8]	Differences in mass flow may require adjustments to expansion devices.

## Experimental Protocols

The following protocols outline the methodologies for conducting performance and retrofitting studies on refrigeration systems, based on industry standards and published research.

### Protocol for Refrigerant Performance Testing in a Vapor Compression System

This protocol is a generalized procedure for comparing the performance of a new or alternative refrigerant against a baseline, such as R-502. It is based on principles outlined in ASHRAE standards.[10][11][12]

Objective: To evaluate the cooling capacity, coefficient of performance (COP), and other key operational parameters of a refrigerant in a standardized vapor compression refrigeration

system.

Materials:

- Vapor compression refrigeration test rig equipped with:
  - Compressor (positive displacement type)
  - Condenser (air-cooled or liquid-cooled)
  - Evaporator (with a method for applying a measurable heat load)
  - Expansion device (e.g., thermostatic expansion valve)
- Pressure transducers
- Temperature sensors (e.g., thermocouples, RTDs)
- Refrigerant mass flow meter
- Power meter for compressor energy consumption
- Data acquisition system
- Baseline refrigerant (e.g., R-502)
- Test refrigerant (e.g., R-404A, R-507)
- Appropriate compressor lubricant (mineral/alkylbenzene for R-502, POE for HFCs)
- Vacuum pump
- Refrigerant recovery unit and cylinders

Procedure:

- System Preparation: a. If the system was previously charged with another refrigerant, recover the existing charge using the recovery unit. b. If switching lubricant types (e.g., from mineral oil for R-502 to POE oil for an HFC), flush the system to remove at least 95% of the

original oil.[9] This may require multiple flushes with the new lubricant. c. Replace the filter/drier. d. Evacuate the system using a vacuum pump to remove non-condensable gases and moisture. Check for and repair any leaks.

- Baseline Performance (with R-502): a. Charge the system with the baseline refrigerant (R-502) to the manufacturer's specified amount. b. Establish steady-state operating conditions at a desired evaporator and condenser temperature/pressure. c. Record the following data at regular intervals:
  - Compressor suction and discharge pressures and temperatures.
  - Condenser inlet and outlet temperatures and pressure.
  - Evaporator inlet and outlet temperatures and pressure.
  - Refrigerant mass flow rate.
  - Compressor power consumption.
  - Heat load on the evaporator. d. Repeat data collection across a range of operating conditions (e.g., varying evaporator and condenser temperatures).
- System Changeover: a. Recover the baseline refrigerant. b. If not already done, perform the lubricant flush and change the filter/drier. c. Evacuate the system.
- Test Refrigerant Performance: a. Charge the system with the test refrigerant. Note that the optimal charge amount by weight for the new refrigerant may differ from the baseline.[9] Start with an initial charge of 75-90% of the R-502 charge and optimize from there.[9][13] For refrigerant blends, ensure charging is done in the liquid phase.[5] b. Repeat the same steady-state operating conditions as used for the baseline refrigerant. c. Record the same set of data as in step 2c.
- Data Analysis: a. For both refrigerants, calculate the following for each operating point:
  - Refrigerating Effect ( $Q_{\text{evap}}$ ): Based on the mass flow rate and enthalpy change across the evaporator.
  - Compressor Work ( $W_{\text{comp}}$ ): Measured by the power meter.
  - Coefficient of Performance (COP):  $\text{COP} = Q_{\text{evap}} / W_{\text{comp}}$ . b. Compare the calculated performance parameters of the test refrigerant to the baseline refrigerant.

## Protocol for Retrofitting a Commercial Refrigeration System from R-502 to an HFC Refrigerant

This protocol provides a step-by-step guide for service technicians and researchers to safely and effectively retrofit an existing R-502 system to a compatible HFC refrigerant like R-404A or R-507.

**Objective:** To replace the R-502 charge in a refrigeration system with an HFC alternative while ensuring system compatibility and optimal performance.

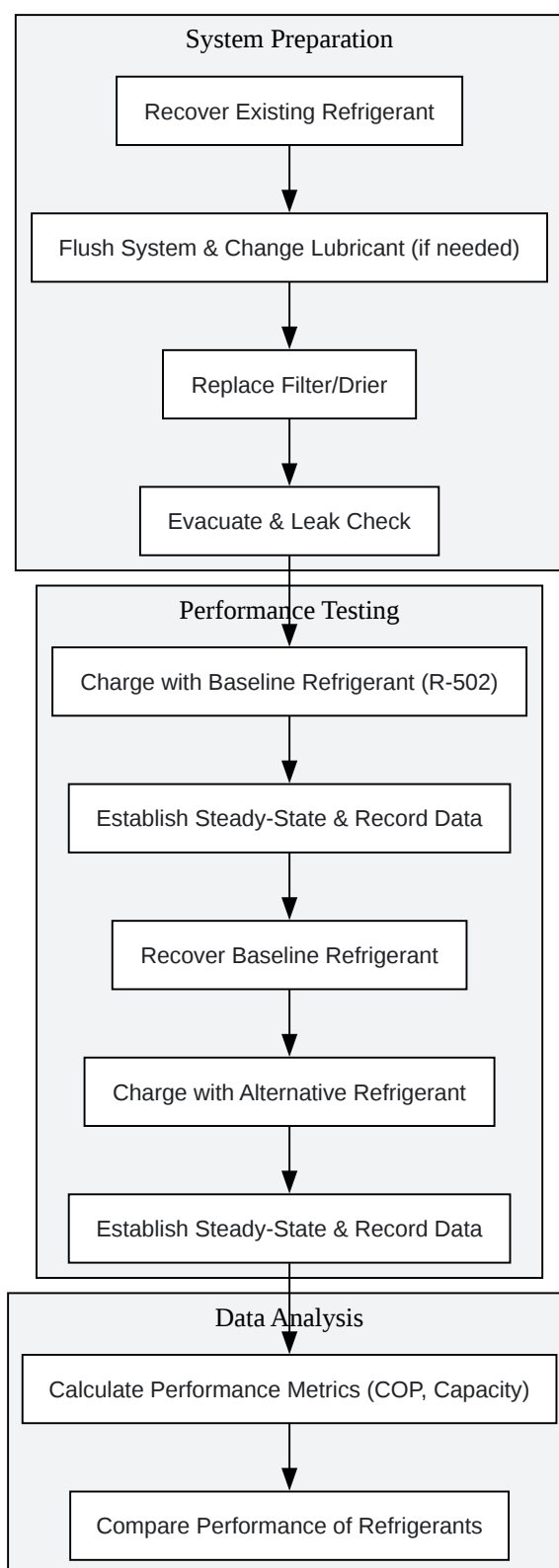
**Procedure:**

- **Establish Baseline Performance:** Before any modifications, operate the system with R-502 and record key parameters (pressures, temperatures, superheat, subcooling) to ensure the system is functioning correctly.[\[9\]](#)
- **Choose Replacement Refrigerant and Lubricant:** Select a suitable HFC replacement (e.g., R-404A, R-507). Confirm with the compressor manufacturer the appropriate Polyolester (POE) lubricant and viscosity grade.[\[13\]](#)
- **Recover R-502 Charge:** Recover the entire R-502 charge into a dedicated recovery cylinder.[\[9\]](#)
- **Drain Original Lubricant:** Drain the existing mineral or alkylbenzene oil from the compressor and any oil separators. Measure the amount of oil removed to ensure the correct amount of new oil is added.[\[13\]](#)
- **Flush the System (if necessary):** To ensure minimal residual mineral oil, which is not miscible with HFC refrigerants, flushing with a compatible flushing agent or the new POE oil may be necessary.
- **Charge with POE Lubricant:** Add the recommended charge of the new POE lubricant to the compressor.[\[13\]](#)
- **Replace Components:** Replace the filter/drier. It is also good practice to replace elastomeric seals and gaskets that may not be compatible with the new refrigerant and lubricant.[\[13\]](#)

- **Evacuate the System:** Evacuate the entire system to a deep vacuum to remove air and moisture. Perform a leak check.
- **Charge with HFC Refrigerant:** Charge the system with the new HFC refrigerant. Important: HFC blends must be charged as a liquid from the cylinder to maintain the correct composition.<sup>[5]</sup> The initial charge should be approximately 75-90% of the original R-502 charge by weight.<sup>[9]</sup><sup>[13]</sup>
- **Start-up and Adjust:** Start the system and allow it to stabilize. Monitor operating pressures and temperatures. Adjust the refrigerant charge and the expansion valve setting to achieve the correct superheat.
- **Label the System:** Clearly label the system with the type of refrigerant and lubricant used.<sup>[9]</sup>

## Visualizations

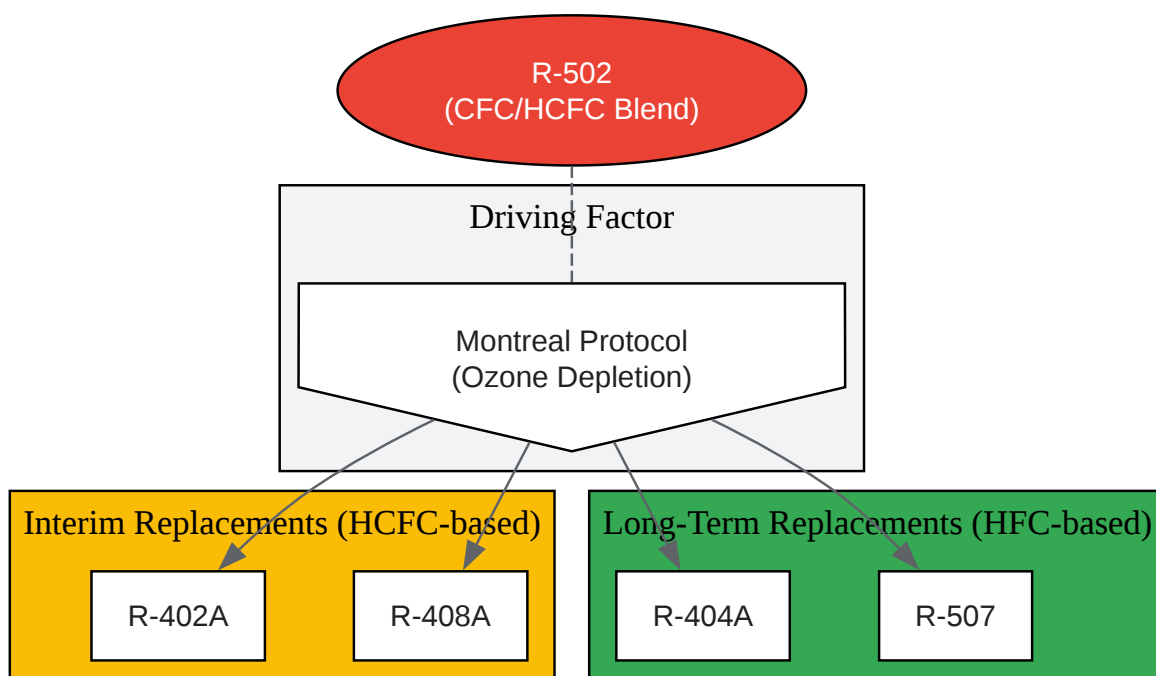
The following diagrams illustrate key workflows and relationships in R-502 research and replacement.



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Caption: Experimental workflow for comparing refrigerant performance.





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- To cite this document: BenchChem. [Application Notes and Protocols: R-502 in Commercial and Industrial Refrigeration Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13423336#r-502-use-in-commercial-and-industrial-refrigeration-research>]

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